

Application Notes and Protocols for the Gas Phase Chlorination of Butadiene

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Compound of Interest

Compound Name: 3,4-Dichloro-1-butene

Cat. No.: B1205564

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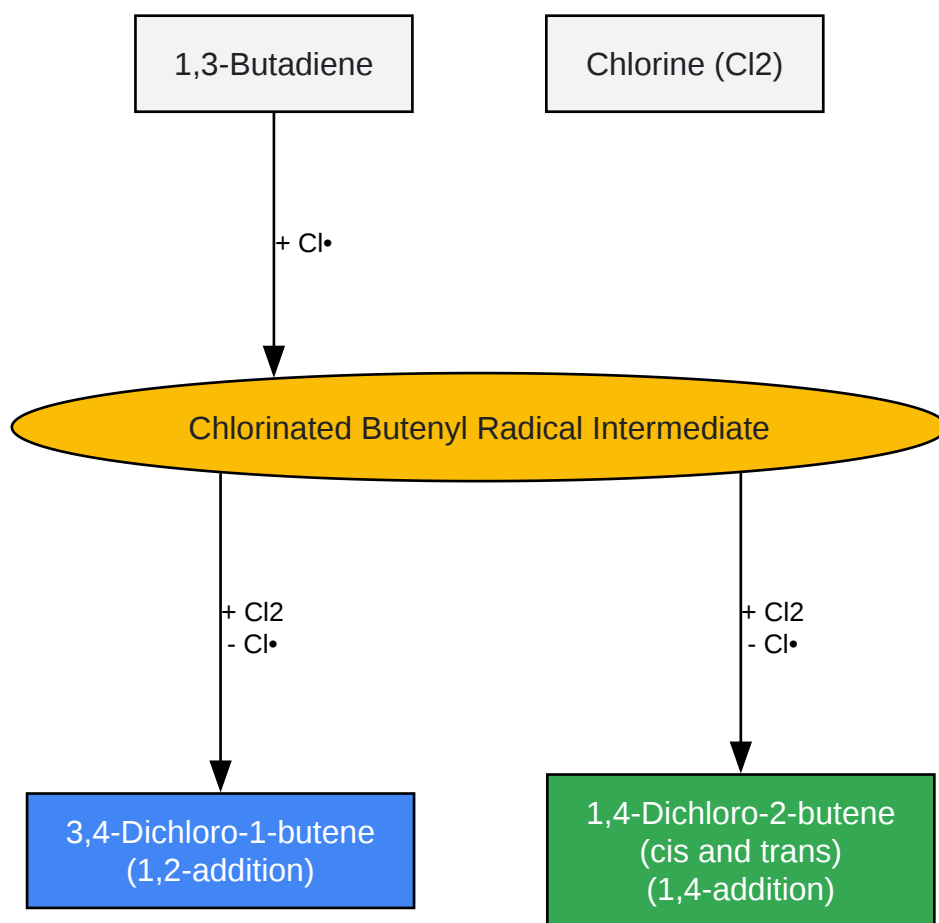
This document provides a detailed protocol for the gas phase chlorination of 1,3-butadiene, a critical process in the synthesis of various industrial intermediates, including precursors for chloroprene-based synthetic rubbers.

Introduction

The gas phase chlorination of 1,3-butadiene is an addition reaction that primarily yields a mixture of **3,4-dichloro-1-butene** and 1,4-dichloro-2-butene (both cis and trans isomers). This process is a cornerstone of the industrial production of chloroprene.^{[1][2]} The reaction is highly exothermic and is typically carried out at elevated temperatures in a tubular or adiabatic reactor.^{[3][4]} Precise control of reaction parameters is crucial to maximize the yield of the desired dichlorobutene isomers and minimize the formation of higher chlorinated byproducts. A large excess of butadiene is generally used to control the reaction temperature and improve selectivity.^[4]

Reaction Pathway and Mechanism

The reaction proceeds via a free-radical mechanism. Chlorine atoms add to the conjugated diene system of butadiene, leading to the formation of different isomeric dichlorobutenes. The primary products are a result of 1,2-addition (forming **3,4-dichloro-1-butene**) and 1,4-addition (forming 1,4-dichloro-2-butene).



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Caption: Reaction pathway for the gas phase chlorination of butadiene.

Quantitative Data Summary

The following table summarizes typical reaction conditions and outcomes for the gas phase chlorination of butadiene, synthesized from various industrial patents and literature.

Parameter	Value	Reference
Reactants	1,3-Butadiene, Chlorine	[4]
Phase	Gas/Vapor	[4]
Temperature	90°C - 250°C (up to 300°C in some processes)	[4][5]
Pressure	1 - 7 bar	
Butadiene:Chlorine Molar Ratio	5:1 to 50:1 (typically 8:1 to 30:1)	[4]
Reactor Type	Tubular or Adiabatic	[3][4]
Overall Yield of Dichlorobutenes	~91-92%	[3]
Product Composition (Vapor Phase at 100°C)	52% 3,4-dichloro-1-butene, 6% cis-1,4-dichloro-2-butene, 42% trans-1,4-dichloro-2-butene	[6]

Experimental Protocol

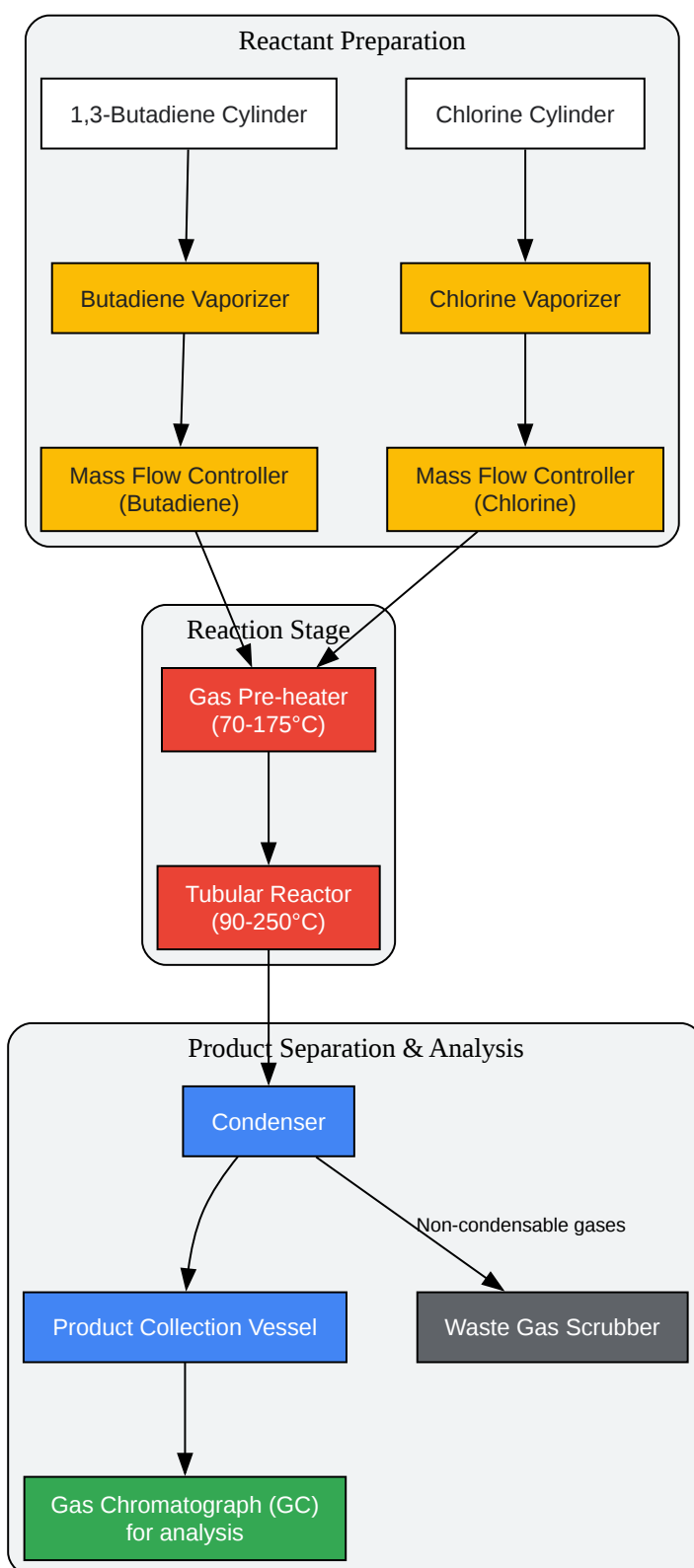
This protocol describes a continuous process for the vapor phase chlorination of butadiene in a tubular reactor.

4.1. Materials and Equipment

- 1,3-Butadiene (gas)
- Chlorine (gas)
- Nitrogen (for purging)
- Tubular reactor (e.g., constructed from nickel or other corrosion-resistant material)
- Vaporizers for butadiene and chlorine
- Mass flow controllers for precise gas delivery

- Pre-heater for reactant gases
- Condenser and collection system for products
- Scrubber for waste gases
- Gas chromatograph (GC) for product analysis

4.2. Experimental Workflow



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Caption: Experimental workflow for continuous gas phase chlorination.

4.3. Procedure

- **System Purge:** Purge the entire reactor system, including all gas lines, with dry nitrogen to remove air and moisture. The presence of oxygen can lead to the formation of unstable peroxides.
- **Reactant Preparation:** Vaporize liquid 1,3-butadiene and chlorine in separate vaporizers.
- **Reactant Feed:** Using mass flow controllers, introduce the gaseous butadiene and chlorine streams into a pre-heater. A large excess of butadiene should be used, with a molar ratio of butadiene to chlorine between 8:1 and 30:1.^[4]
- **Pre-heating:** Heat the combined gas stream to a temperature of 70-175°C before it enters the reactor.^[4]
- **Chlorination Reaction:** Pass the pre-heated gas mixture through the tubular reactor. Maintain the reactor temperature between 90°C and 250°C. The exothermic nature of the reaction will contribute to the heat profile. In some process variations, additional cold butadiene may be injected at points along the reactor to help control the temperature.^[4]
- **Product Quenching and Collection:** Rapidly cool the effluent gas stream from the reactor in a condenser. The dichlorobutene products will condense and be collected in a cooled vessel. Unreacted butadiene can be recovered and recycled.
- **Waste Gas Treatment:** Pass the non-condensable gases, including any unreacted chlorine and HCl byproduct, through a scrubber containing a suitable neutralizing agent (e.g., sodium hydroxide solution) before venting.
- **Product Analysis:** Analyze the collected liquid product using gas chromatography (GC) to determine the isomeric ratio of dichlorobutenes and the overall yield.

Post-Reaction Processing

The product mixture from the chlorination reaction is typically subjected to further processing. The 1,4-dichloro-2-butene isomer is often catalytically isomerized to **3,4-dichloro-1-butene** by heating the mixture to 60-120°C.^[1] This is a crucial step as **3,4-dichloro-1-butene** is the direct precursor for the production of chloroprene via dehydrochlorination.^{[1][2]}

Safety Considerations

- **Toxicity:** 1,3-Butadiene is a carcinogen, and chlorine gas is highly toxic and corrosive. All operations should be conducted in a well-ventilated fume hood or a closed system.
- **Explosion Hazard:** Butadiene can form explosive mixtures with air. Ensure the system is free of oxygen.
- **Exothermic Reaction:** The reaction is highly exothermic and can lead to a runaway reaction if not properly controlled. Ensure adequate temperature monitoring and control.
- **Corrosion:** Chlorine and hydrogen chloride (a potential byproduct) are corrosive. All equipment should be constructed from corrosion-resistant materials.

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